

Personal protective equipment for handling 3-(2-Bromophenyl)propionic acid

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Compound of Interest

Compound Name: 3-(2-Bromophenyl)propionic acid

Cat. No.: B082868

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Essential Safety and Handling Guide for 3-(2-Bromophenyl)propionic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **3-(2-Bromophenyl)propionic acid**. Adherence to these procedures is vital for ensuring laboratory safety and minimizing risk.

Hazard Summary

3-(2-Bromophenyl)propionic acid is classified as a hazardous substance.^[1] It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^{[1][2][3][4]} Additionally, it may cause respiratory irritation.^{[1][2][3][4]}

Personal Protective Equipment (PPE)

To ensure safety when handling **3-(2-Bromophenyl)propionic acid**, the following personal protective equipment is mandatory.^[1]

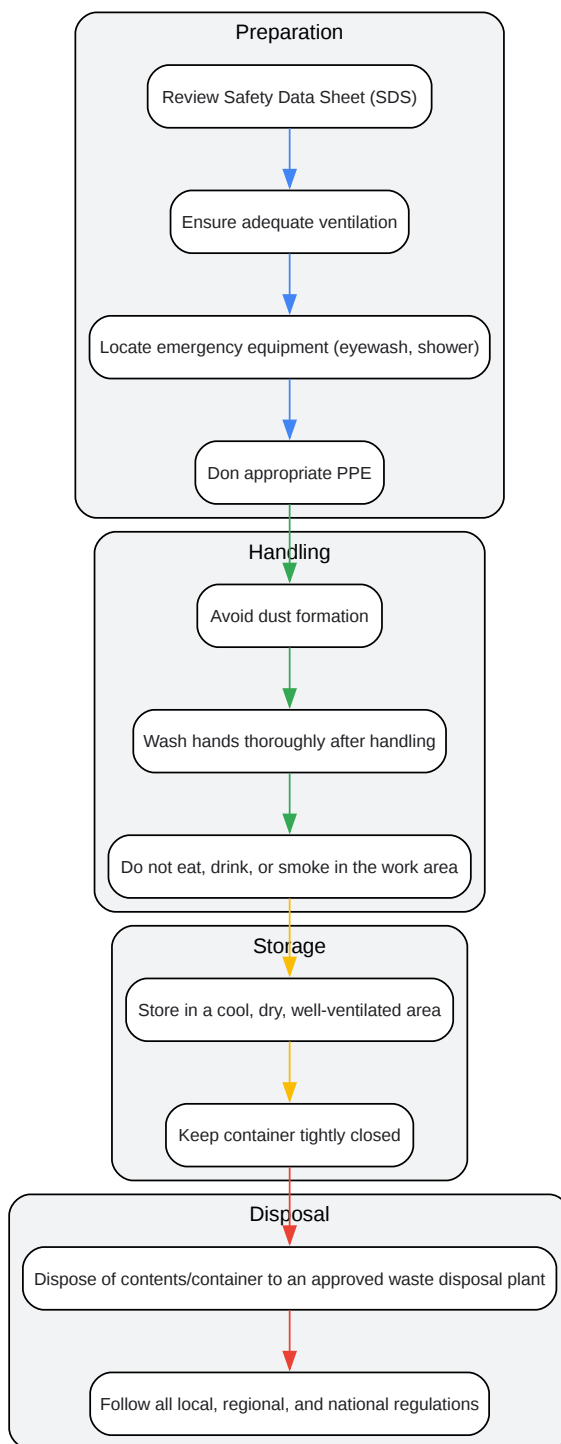
PPE Category	Required Equipment	Specifications
Eye and Face Protection	Safety Goggles or Faceshield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Chemical-resistant Gloves	Inspect gloves before use and observe permeability and breakthrough time information provided by the supplier.[5]
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[1][5]	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 Approved Respirator	Use if exposure limits are exceeded or if irritation occurs. A dust mask (type N95) is a suitable option.[1][2][3]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety. The following workflow outlines the necessary steps from preparation to disposal.

Safe Handling Workflow Diagram

Safe Handling Workflow for 3-(2-Bromophenyl)propionic acid

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **3-(2-Bromophenyl)propionic acid**.

Experimental Protocols

Handling Procedures

- Always handle **3-(2-Bromophenyl)propionic acid** in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[5\]](#)
- Do not get the substance in your eyes, on your skin, or on your clothing.[\[1\]](#)[\[5\]](#)
- Wash your hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

First Aid Measures

In the event of exposure, follow these immediate first aid protocols:

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [1]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [1]
Ingestion	Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell. [1]

Disposal Plan

- Dispose of the contents and container to an approved waste disposal plant.[1]
- Do not let the product enter drains.[6]
- Waste generators must comply with all local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[7][8]

Storage

- Store in a well-ventilated place and keep the container tightly closed.[1]
- Store in a dry, cool place.[5]
- The designated storage class is 11 for combustible solids.[2][3]

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